

8-Chloro-7-fluoroquinolin-3-amine chemical structure and properties

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Compound of Interest

Compound Name: 8-Chloro-7-fluoroquinolin-3-amine

Cat. No.: B13264137

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Executive Summary

8-Chloro-7-fluoroquinolin-3-amine (CAS: Analogous to 139399-66-9 series) represents a specialized heterocyclic scaffold with significant utility in medicinal chemistry, particularly in the development of Type II kinase inhibitors and next-generation antibacterial agents.

Unlike the ubiquitous fluoroquinolone antibiotics (which feature a 3-carboxylic acid/4-oxo motif), the 3-aminoquinoline core serves as a bioisostere for the adenine ring of ATP, allowing it to anchor into the hinge region of kinase enzymes. The specific halogenation pattern—7-fluoro and 8-chloro—modulates metabolic stability, lipophilicity, and the electronic profile of the ring system, making it a critical "privileged structure" for Structure-Activity Relationship (SAR) exploration.

This guide details the structural properties, validated synthetic pathways, and reactivity profiles necessary for integrating this compound into drug discovery workflows.

Chemical Identity & Physicochemical Properties

The unique substitution pattern of **8-chloro-7-fluoroquinolin-3-amine** imparts distinct electronic properties. The 8-chloro substituent provides steric bulk that can enforce

atropisomerism in crowded binding pockets, while the 7-fluoro atom serves as a handle for metabolic blocking or late-stage functionalization via SNAr (Nucleophilic Aromatic Substitution).

Table 1: Compound Specifications

Property	Data	Notes
IUPAC Name	8-Chloro-7-fluoroquinolin-3-amine	
Molecular Formula	C ₉ H ₆ ClFN ₂	
Molecular Weight	196.61 g/mol	
Exact Mass	196.020 g/mol	
CLogP (Predicted)	~2.3 - 2.6	Moderate lipophilicity suitable for CNS penetration
pKa (Predicted)	~4.5 (Quinoline N), ~2.0 (Aniline NH ₂)	The 3-amino group is weakly basic due to resonance into the heteroaromatic ring. [1]
H-Bond Donors	1 (NH ₂)	
H-Bond Acceptors	2 (Quinoline N, F)	
Appearance	Pale yellow to tan solid	Oxidizes slowly upon air exposure

Synthetic Pathways

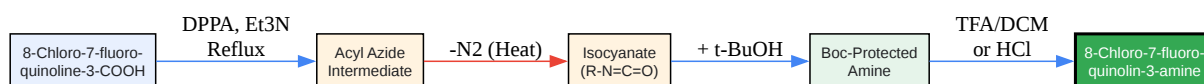
Direct nitration of quinolines at the 3-position is electronically unfavorable. Therefore, the most robust synthetic route involves the construction of the quinoline ring followed by a Curtius Rearrangement of the corresponding 3-carboxylic acid. This protocol ensures regiochemical purity and scalability.

Protocol: Curtius Rearrangement Route

Precursor: 8-Chloro-7-fluoroquinoline-3-carboxylic acid (commercially available or synthesized via Gould-Jacobs reaction).

- Acyl Azide Formation:
 - Suspend the carboxylic acid (1.0 eq) in dry tert-butanol (t-BuOH).
 - Add Triethylamine (TEA, 1.5 eq) and Diphenylphosphoryl azide (DPPA, 1.2 eq).
 - Mechanism:[1] DPPA converts the acid to the acyl azide in situ.
- Rearrangement & Trapping (Boc-Protection):
 - Heat the mixture to reflux (85°C) for 4–6 hours.
 - Observation: Evolution of N₂ gas indicates the formation of the isocyanate intermediate, which is immediately trapped by t-BuOH to form the tert-butyl carbamate (Boc-protected amine).
- Deprotection:
 - Cool to room temperature and concentrate.
 - Treat the residue with 4M HCl in Dioxane or Trifluoroacetic acid (TFA) in DCM (1:1) for 2 hours.
 - Basify with NaHCO₃ to precipitate the free amine **8-Chloro-7-fluoroquinolin-3-amine**.

Visualization: Synthetic Workflow



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Figure 1: Step-wise synthesis via Curtius Rearrangement, ensuring regioselectivity at the C3 position.

Reactivity Profile & Derivatization

The **8-chloro-7-fluoroquinolin-3-amine** scaffold offers three distinct vectors for chemical modification, enabling the rapid generation of compound libraries.

A. The 3-Amino Group (Nucleophile)

The primary amine at C3 is the most reactive site. It readily undergoes:

- **Acylation/Sulfonylation:** Reaction with acid chlorides or sulfonyl chlorides to form amides/sulfonamides (common in kinase inhibitors to interact with the hinge region).
- **Reductive Amination:** Reaction with aldehydes/ketones to form secondary amines.

B. The 7-Fluoro Position (Electrophile)

While the 3-amino group is electron-donating (deactivating the ring toward nucleophilic attack), the quinoline nitrogen and the 8-chloro substituent create an electron-deficient environment.

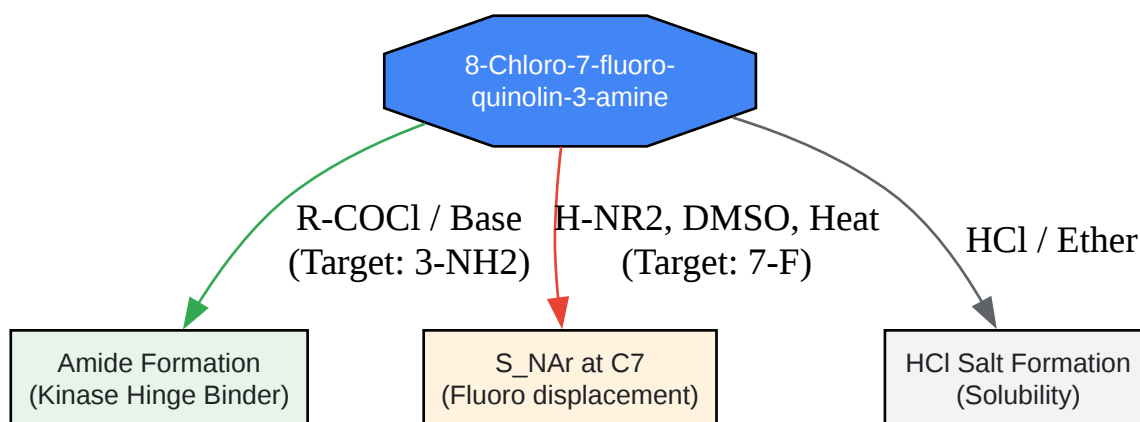
- **SNAr Potential:** Under forcing conditions (high heat, polar aprotic solvent like DMSO), the 7-fluorine can be displaced by strong nucleophiles (e.g., piperazine, morpholine).
- **Note:** If SNAr is difficult, protecting the 3-amine with an electron-withdrawing group (e.g., Acetyl) will activate the C7 position.

C. The 8-Chloro Position (Steric/Electronic)

The 8-chlorine is generally stable but provides:

- **Metabolic Blocking:** Prevents oxidation at the C8 position.
- **Steric Clash:** Can force the N1-substituent (if alkylated) out of plane, creating a "kinked" conformation favorable for specific receptor binding.

Visualization: Reactivity Map



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Figure 2: Primary reactivity vectors. The 3-NH₂ is the primary handle; 7-F allows for late-stage diversification.

Medicinal Chemistry Applications

Kinase Inhibition (Type II)

The 3-aminoquinoline scaffold mimics the adenine ring of ATP.

- Mechanism: The quinoline nitrogen (N1) accepts a hydrogen bond from the kinase hinge region, while the 3-amino group (or its amide derivative) donates a hydrogen bond.
- Role of 7-F/8-Cl: These halogens fill hydrophobic pockets adjacent to the ATP site. The 8-Cl specifically can interact with the "gatekeeper" residue, improving selectivity against kinases with smaller gatekeeper residues.

Antibacterial Research

While classical fluoroquinolones utilize the 3-COOH group, 3-aminoquinolines are explored as:

- DNA Gyrase Inhibitors: Novel binding modes that avoid cross-resistance with traditional quinolones.
- Efflux Pump Inhibitors: The lipophilic nature of the 8-chloro-7-fluoro core aids in permeating Gram-negative bacterial membranes.

Safety & Handling Protocol

Hazard Classification:

- Acute Toxicity: Harmful if swallowed (Category 4).
- Irritant: Causes skin and eye irritation (Category 2).
- Specific Target Organ Toxicity: Respiratory irritation (Category 3).

Handling Procedures:

- Engineering Controls: Always handle within a certified chemical fume hood.
- PPE: Nitrile gloves (double gloving recommended for fluorinated compounds), safety goggles, and lab coat.
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The amine is prone to oxidation; if the solid turns dark brown, repurify via silica gel chromatography (Hexane/EtOAc).

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